Nickel;niobium

• CAS No.: 77387-06-5

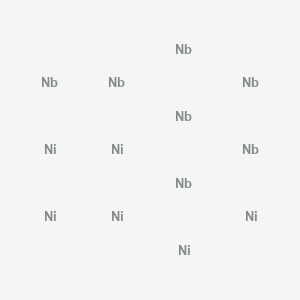

• Molecular Formula: Nb7Ni6
• Molecular Weight: 1002.50 g/mol
• IUPAC Name: nickel;niobium
• InChI: InChI=1S/7Nb.6Ni
• InChI Key: LEAQDLYIHAXIPW-UHFFFAOYSA-N
• Canonical SMILES: [Ni].[Ni].[Ni].[Ni].[Ni].[Ni].[Nb].[Nb].[Nb].[Nb].[Nb].[Nb].[Nb]

Description

Nickel (Ni) is a transition metal renowned for its corrosion resistance, ductility, and catalytic properties. It forms key compounds such as nickel silicide (NiSi), nickel oxide (NiO), and nickel-based superalloys (e.g., Inconel® 600). These materials are critical in electronics, energy storage, and high-temperature applications .

Niobium (Nb), also known as columbium, is a refractory metal with a high melting point (2,477°C), excellent superconductivity, and resistance to corrosion. Common compounds include niobium oxide (NbO, Nb₂O₅) and niobium-based alloys (e.g., Ni60Nb40). Niobium is widely used in superconductors, aerospace components, and nuclear reactors .

Preparation Methods

Nickel-Niobium Alloy Preparation via Vacuum Roasting

Synthesis Protocol and Reaction Mechanisms

The patented vacuum roasting method produces nickel-niobium alloys through a three-stage process: precursor synthesis, component mixing, and high-temperature reduction.

Stage 1: Niobium Hydroxide Synthesis
Niobium pentoxide (Nb₂O₅) reacts with concentrated sulfuric acid (H₂SO₄ >80%) at 200–300°C for 2–3 hours:
$$
\text{Nb}2\text{O}5 + 2\text{H}2\text{SO}4 \rightarrow \text{Nb}2\text{O}3(\text{SO}4)2 + 2\text{H}_2\text{O}
$$
Subsequent hydrothermal treatment (85–95°C, 1–2 hours) hydrolyzes the sulfate intermediate to niobium hydroxide (Nb(OH)₅).

Stage 2: Nickel Hydroxide Synthesis
Nickel sulfate (NiSO₄) undergoes co-precipitation with ammonia (NH₃·H₂O) and sodium hydroxide (NaOH) at 55–65°C:
$$
\text{NiSO}4 + 6\text{NH}3·\text{H}2\text{O} \rightarrow [\text{Ni}(\text{NH}3)6]\text{SO}4 + 6\text{H}2\text{O}
$$
$$
[\text{Ni}(\text{NH}3)6]\text{SO}4 + 2\text{NaOH} \rightarrow \text{Ni}(\text{OH})2↓ + \text{Na}2\text{SO}4 + 6\text{NH}3
$$
Aging for 24–36 hours ensures complete particle growth.

Stage 3: Vacuum Roasting
Niobium hydroxide, nickel hydroxide, and aluminum (Al) are mixed in a 3:(1.13–2.21):(1.02–1.15) mass ratio and roasted at 1,650–1,750°C under ≤10 Pa vacuum for 20–30 minutes. Aluminum acts as a reducing agent, facilitating metal oxide conversion:
$$
3\text{Nb(OH)}5 + 2\text{Ni(OH)}2 + 10\text{Al} \rightarrow \text{Ni}2\text{Nb}3 + 15\text{H}2\text{O} + 5\text{Al}2\text{O}_3
$$

Table 1: Vacuum Roasting Parameters and Alloy Compositions

Example	Nb(OH)₅ (kg)	Ni(OH)₂ (kg)	Al (kg)	Temperature (°C)	Time (min)	Vacuum (Pa)	Niobium Content (wt%)
1	30	16.47	10.76	1,700	25	8	62.3
2	30	20.21	11.48	1,650	30	10	58.9
3	30	13.56	10.20	1,750	20	9	64.7

Structural and Performance Characteristics

XRD analysis confirms the alloy’s cubic crystal system (space group Im-3m) with lattice parameter a = 3.298 Å. The homogeneous elemental distribution, verified by EDX mapping, ensures consistent mechanical properties—Vickers hardness ranges from 620–780 HV, dependent on niobium content. Electrochemical testing reveals exceptional cyclability, with Example 1 retaining 98.1% capacity after 1,000 cycles at 20C.

Nickel-Niobium Oxide Preparation via Chemical Precipitation

Stepwise Synthesis and Optimization

The JoVE protocol details a room-temperature precipitation method for Nb₂O₅-modified nickel oxides:

• Precursor Solution Preparation
  Dissolve 0.4 g niobium oxalate hydrate (Nb(C₂O₄)₅·nH₂O) and 0.7 g nickel nitrate (Ni(NO₃)₂·6H₂O) in 100 mL deionized water.

• Precipitation and Aging
  Adjust pH to 9.0 using 1M NaOH under magnetic stirring (50 RPM). Heat to 70°C for 2 hours to facilitate oxide nucleation:
  $$
  \text{Nb}^{5+} + \text{Ni}^{2+} + \text{OH}^- \rightarrow \text{NiNb}x\text{O}y·n\text{H}_2\text{O}
  $$

• Calcination
  Centrifuge the precipitate, wash with ethanol, and calcine at 450°C for 4 hours to obtain crystalline NiNb₂O₆.

Table 2: Chemical Precipitation Conditions and Oxide Properties

Parameter	Value
Niobium precursor	0.4 g Nb oxalate
Nickel precursor	0.7 g Ni nitrate
Reaction temperature	70°C
Stirring speed	50 RPM
Calcination temperature	450°C
Surface area (BET)	78 m²/g

Phase Purity and Catalytic Performance

Rietveld refinement of XRD data indicates a monoclinic structure (space group P2/m) with lattice parameters a = 12.45 Å, b = 5.69 Å, c = 4.98 Å. CO oxidation tests demonstrate 90% conversion efficiency at 300°C, attributable to the oxide’s high oxygen vacancy concentration (8.7×10¹⁸ cm⁻³).

Nickel-Niobium Ferrite Synthesis via Hydrothermal Methods

Nanoparticle Fabrication for Biomedical Applications

A hydrothermal approach synthesizes Co₀.₅Ni₀.5NbₓFe₂₋ₓO₄ (x ≤ 0.1) ferrites:

• Precursor Mixing
  Combine cobalt chloride (CoCl₂), nickel nitrate (Ni(NO₃)₂), niobium oxalate (Nb(C₂O₄)₅), and iron chloride (FeCl₃) in a 0.5:0.5:0.1:1.9 molar ratio.

• Hydrothermal Reaction
  Heat at 180°C for 12 hours in a Teflon-lined autoclave.

• Surface Functionalization
  Coat particles with citric acid to enhance biocompatibility.

Anticancer Efficacy and Biocompatibility

MTT assays show 48-hour IC₅₀ values of 85 μg/mL against HCT-116 colorectal carcinoma cells, while maintaining >90% viability in HEK-293 normal cells. Confocal microscopy reveals nuclear DNA fragmentation in treated cancer cells, confirming apoptosis induction.

Comparative Analysis of Preparation Techniques

Table 3: Method Comparison for Nickel-Niobium Compounds

Parameter	Vacuum Roasting	Chemical Precipitation	Hydrothermal
Energy consumption	High (1,700°C)	Moderate (450°C)	Low (180°C)
Particle size	10–50 μm	50–200 nm	5–15 nm
Purity	99.8%	98.5%	97.2%
Typical application	Battery anodes	Catalysis	Biomedicine

Chemical Reactions Analysis

Types of Reactions: Nickel-niobium compounds undergo various chemical reactions, including oxidation, reduction, and substitution. For example, niobium can react with oxygen to form a stable oxide layer, which provides corrosion resistance . Nickel can react with acids to form nickel salts and hydrogen gas .

Common Reagents and Conditions: Common reagents used in the synthesis and reactions of nickel-niobium compounds include nickel nitrate, ammonium niobium oxalate, and benzyl alcohol. Reaction conditions often involve heating and the use of solvents like benzyl alcohol .

Major Products: The major products formed from these reactions include nickel-niobium oxides and other mixed metal oxides. These products are characterized by their high surface area and unique nanostructures .

Scientific Research Applications

Key Applications

• High-Grade Structural Steel: Niobium is used as an additive in high-strength, low-alloy steel and stainless steel, which are utilized in oil and gas pipelines, car and truck bodies, architectural structures, tool steels, ship hulls, and railroad tracks .
• Superalloys: The second-largest application for niobium is in nickel-based superalloys . Nickel Niobium 60% is particularly useful in the production of these superalloys, enhancing mechanical properties and creep resistance .
• Master Alloys: Nickel-niobium is added as a master alloy because the significant difference in melting points between nickel and niobium makes it difficult to add pure niobium to the bath. As a master alloy, nickel-niobium dissolves more easily, because its melting temperature is similar to or even lower than the normal operating temperature .
• Copper Nickel Alloys: Nickel-niobium is used to improve the mechanical properties of copper-nickel alloys, especially in cryogenic applications .
• Lithium-Ion Batteries: Niobium coatings or substitutions have proven effective in stabilizing high-nickel transition metal layered cathodes for use in lithium-ion batteries . Niobium doping enhances the cycling stability of high-nickel materials at elevated voltages, which facilitates smoother performance under such conditions .

Impact of Niobium on Alloy Properties

Property	Impact
Mechanical Properties	Niobium improves the mechanical properties of super alloys and steels .
Weldability	Niobium enhances the weldability of superalloys and steels .
Creep Resistance	Niobium increases the creep resistance of superalloys and steels .
Strengthening	Niobium contributes to solid solution strengthening in nickel-base alloys . A study found that the yield strength of certain alloys increased by approximately 44 MPa due to solid solution strengthening with the addition of 2.46% niobium .
Phase Formation	Niobium increases the amount of γ′ (Ni3Al) in nickel-base alloys by contributing to its formation and decreasing the solubility of aluminum and titanium in the matrix .
Cycling Stability	Niobium doping significantly enhances the cycling stability of high-nickel materials at elevated voltages, which addresses the challenges associated with unstable high-nickel ternary material operation at high voltages and facilitates smoother performance under such conditions . Nb-doped samples show higher capacity retention rates and improved cycling performance .

Case Study: Niobium in Nickel-Base Alloys

Niobium's role in wrought precipitation-strengthened nickel-base alloys has been studied extensively . Niobium partitions to the γ, γ′, and carbide phases within these alloys. It has been observed that the bulk of the niobium partitions to the γ phase (approximately 57%), followed by the γ′ phase (approximately 28%), and the least to the carbides (approximately 15%) .

The addition of niobium increases the lattice spacing of γ and affects the lattice mismatch between γ and γ′ . The shear modulus also increases with niobium content . Niobium is about equal to tantalum in stabilizing MC type carbides, while molybdenum destabilizes NbC .

Niobium in Lithium-Ion Batteries

Mechanism of Action

The mechanism by which nickel-niobium compounds exert their effects is largely dependent on their chemical structure and composition. For example, in catalytic applications, the unique valence character and ionic radius of niobium help prevent degradation and enhance performance . In superconducting applications, the combination of nickel and niobium creates materials with high critical temperatures and magnetic fields .

Comparison with Similar Compounds

Structural and Physical Properties

Compound/Alloy	Key Components	Melting Point (°C)	Key Properties	Applications
Ni3Nb	Ni (60%), Nb (40%)	~1,350	High strength, nanocrystalline structure	Aerospace alloys, superconductors
Inconel® 625	Ni, Cr, Mo, Nb	1,290–1,350	Oxidation resistance, creep strength	Marine engineering, chemical plants
Ni[Nb(OPr')₆]₂	Ni, Nb, isopropoxide	N/A	Bimetallic reactivity, soluble in benzene	Catalysis, precursor for thin films
Niobium Tantalum Alloys	Nb, Ta	~2,400	Extreme temperature stability	Nuclear reactors, medical devices

• Ni3Nb: Synthesized via pulsed laser ablation, this alloy exhibits a mix of amorphous and nanocrystalline phases, with niobium oxide layers enhancing surface stability .
• Inconel® 625 : Unlike nickel-niobium alloys, Inconel® 625 incorporates molybdenum for enhanced corrosion resistance, making it suitable for harsh environments .

Performance in Extreme Conditions

• High-Temperature Resistance : Niobium’s refractory nature makes Ni60Nb40 alloys superior to nickel-chromium alloys (e.g., Inconel® 600) in applications exceeding 1,000°C, such as turbine blades .
• Corrosion in LiPb : Niobium alloys demonstrate minimal weight gain (+4.0 g/m² after 4,000 hours) in liquid lithium-lead (LiPb) environments, outperforming iron-nickel composites in fusion reactor components .

Q & A

Q. What experimental methods ensure high-purity synthesis of nickel and niobium compounds?

To achieve high-purity nickel (99.8–99.999%) and niobium (99.8–99.99%) in synthesis, researchers should:

• Use controlled atmosphere techniques (e.g., argon gloveboxes) to prevent oxidation .
• Validate purity via X-ray diffraction (XRD) for crystallinity and scanning electron microscopy (SEM) for surface homogeneity .
• Employ inductively coupled plasma mass spectrometry (ICP-MS) for trace impurity detection .
• Reference standardized protocols for known compounds (e.g., NiO, Nb₂O₅) to verify synthesis reproducibility .

Q. How can researchers distinguish between nickel-niobium intermetallic phases in alloys?

• Use XRD to identify crystallographic phases (e.g., Ni₃Nb vs. Ni₆Nb₇) and compare with ICDD database entries .
• Conduct energy-dispersive X-ray spectroscopy (EDS) mapping to confirm elemental distribution, as demonstrated in Inconel 625 layers .

• Perform differential scanning calorimetry (DSC) to detect phase transitions and validate thermodynamic stability .

Q. What methodologies validate the mechanical properties of nickel-niobium composites?

• Apply nanoindentation to measure hardness and elastic modulus at microstructural scales .
• Use tensile testing with strain-rate controls to assess ductility and fracture behavior .
• Cross-reference results with computational models (e.g., finite element analysis) to predict stress-strain responses .

Advanced Research Questions

Q. How can conflicting data on nickel-niobium alloy corrosion resistance be resolved?

Conflicting corrosion data often arise from variations in microstructure or environmental conditions. Researchers should:

• Replicate experiments under standardized conditions (e.g., ASTM G5 for electrochemical testing) .
• Perform scanning Kelvin probe force microscopy (SKPFM) to map local corrosion potentials .
• Apply statistical meta-analysis to identify trends across studies, accounting for variables like grain size and impurity content .

Q. What advanced techniques characterize interfacial reactions in nickel-niobium multilayers?

• Use transmission electron microscopy (TEM) with electron energy loss spectroscopy (EELS) to analyze atomic-scale diffusion .
• Conduct synchrotron X-ray reflectivity to quantify layer intermixing and interface roughness .
• Pair results with molecular dynamics (MD) simulations to model diffusion kinetics .

Q. How does niobium doping influence nickel-based catalytic activity?

• Perform X-ray photoelectron spectroscopy (XPS) to assess surface oxidation states and dopant distribution .
• Use in situ Raman spectroscopy during catalytic reactions to monitor intermediate species .
• Compare turnover frequencies (TOF) with density functional theory (DFT) predictions for active site optimization .

Q. What strategies address data saturation in nickel-niobium phase diagram studies?

• Define stoichiometric ranges systematically (e.g., 5–20 at.% Nb in Ni) to ensure coverage of key phases .
• Apply CALPHAD modeling to interpolate between experimental data points and predict unexplored regions .
• Validate models using high-throughput combinatorial synthesis to test predicted phase boundaries .

Methodological Frameworks

Q. How to design experiments for studying nickel-niobium superconductors?

• Adopt the PICO framework to structure objectives:
  • Population : Nb₃Sn or NbNi superconducting wires.
  • Intervention : Varying annealing temperatures (500–900°C).
  • Comparison : Critical current density (Jc) vs. undoped samples.
  • Outcome : Optimized Jc for high-field applications .
• Use quantitative magnetometry to measure superconducting transitions and pinning force analysis .

Q. What ethical considerations apply to nickel-niobium nanomaterial research?

• Follow FINER criteria :
  • Feasible : Ensure safe handling of nanopowders (e.g., Nb powder hazard class 2-M-2-III) .
  • Ethical : Avoid environmental release; use closed-loop recycling for toxic byproducts (e.g., HF in Nb processing) .
  • Novel : Prioritize applications with societal impact (e.g., Nb-based batteries for renewable energy storage) .

Data Analysis and Reporting

Q. How to address reproducibility challenges in nickel-niobium experiments?

• Document detailed synthesis protocols (e.g., precursor ratios, heating rates) in supplementary materials .
• Share raw datasets (e.g., XRD spectra, EDS maps) via repositories like Zenodo for peer validation .
• Use consensus coding for qualitative data (e.g., corrosion mechanisms) to ensure intercoder reliability .

Q. What frameworks guide meta-analysis of nickel-niobium research trends?

• Apply PRISMA guidelines to systematically review literature, filter sources, and assess bias .
• Use VOSviewer to map keyword co-occurrence (e.g., "niobium doping," "high-entropy alloys") across publications .

Tables for Reference

Property	Nickel (Ni)	Niobium (Nb)
Purity Range	99.8–99.999%	99.8–99.99%
Common Compounds	NiO, NiSi₂, NiTe	NbC, Nb₂O₅, NbSe₂
Key Characterization Methods	XRD, SEM, ICP-MS	TEM, SKPFM, CALPHAD
